

# physical and chemical properties of 4-(Ethylamino)-3-nitrobenzoic acid

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 4-(Ethylamino)-3-nitrobenzoic acid

Cat. No.: B1608762

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An In-depth Technical Guide to **4-(Ethylamino)-3-nitrobenzoic Acid**: Properties, Synthesis, and Applications

## Authored by: Gemini, Senior Application Scientist

**Abstract:** This technical guide provides a comprehensive overview of the physical and chemical properties of **4-(Ethylamino)-3-nitrobenzoic acid** (CAS No: 2788-74-1), a key intermediate in the synthesis of pharmaceuticals and novel heterocyclic compounds. This document details the compound's structural characteristics, physicochemical properties, reactivity profile, and spectroscopic data. Furthermore, it furnishes field-proven experimental protocols for its synthesis and characterization, intended for researchers, scientists, and professionals in drug development and chemical synthesis.

## Compound Identification and Structure

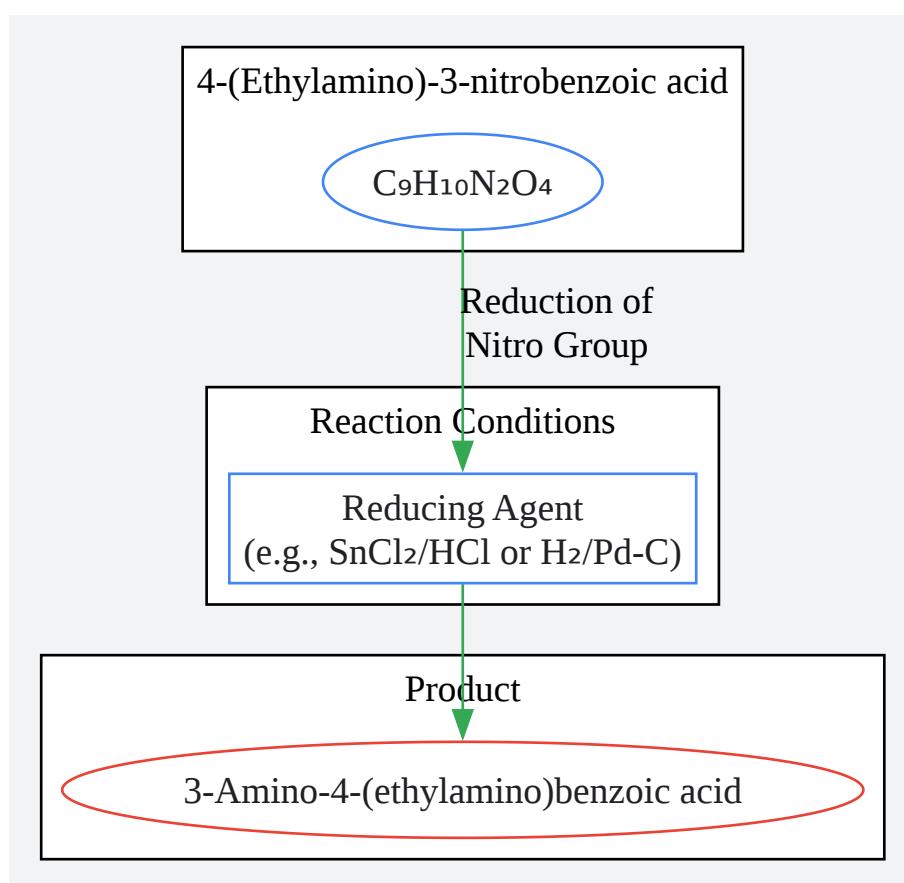
**4-(Ethylamino)-3-nitrobenzoic acid** is a substituted aromatic carboxylic acid. The presence of a carboxylic acid, a secondary amine, and a nitro group on the benzene ring makes it a versatile building block in organic synthesis.

- Chemical Name: **4-(Ethylamino)-3-nitrobenzoic acid**
- CAS Number: 2788-74-1[\[1\]](#)[\[2\]](#)
- Molecular Formula: C<sub>9</sub>H<sub>10</sub>N<sub>2</sub>O<sub>4</sub>[\[1\]](#)[\[2\]](#)

- Molecular Weight: 210.19 g/mol [\[1\]](#)[\[2\]](#)

Structural Identifiers:

- SMILES: CCNC1=C(C=C(C=C1)C(=O)O)--INVALID-LINK--[O-][\[1\]](#)[\[2\]](#)
- InChI: InChI=1S/C9H10N2O4/c1-2-10-8-5-6(9(12)13)3-4-7(8)11(14)15/h3-5,10H,2H2,1H3, (H,12,13)



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## References

- 1. rsc.org [rsc.org]
- 2. Page loading... [guidechem.com]
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